

Application Notes and Protocols for ML401

Dosage in In Vivo Animal Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ML401

Cat. No.: B15608195

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

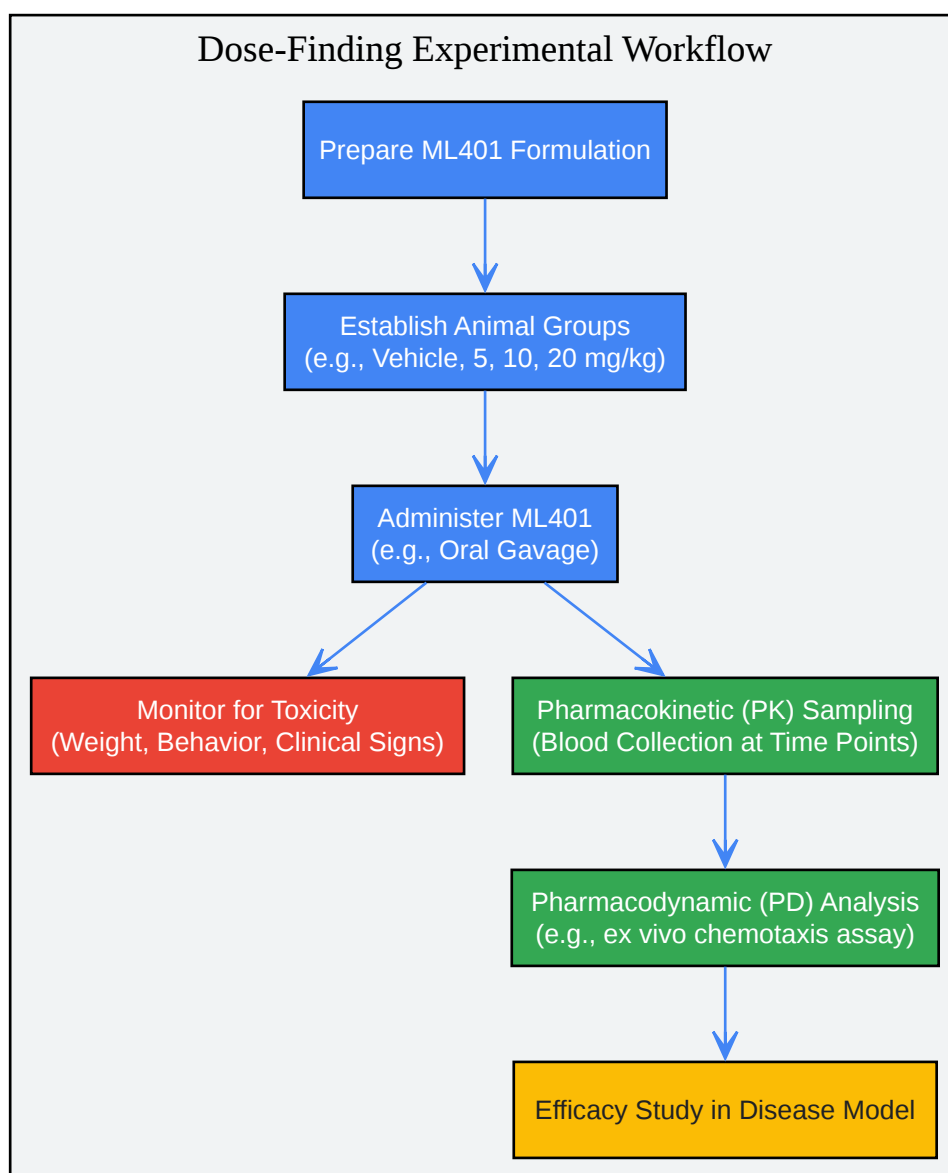
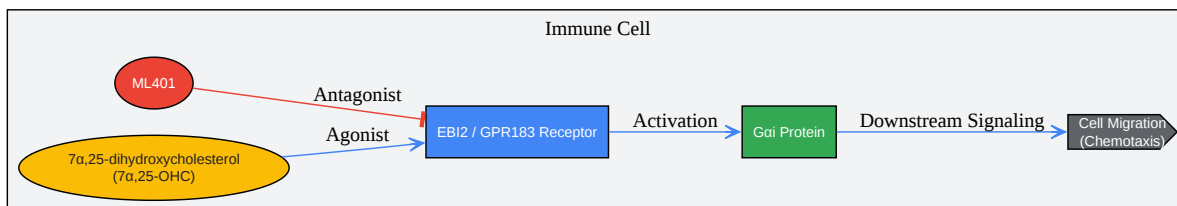
These application notes provide a comprehensive guide for the utilization of **ML401**, a potent and selective EBI2/GPR183 antagonist, in in vivo animal models. The following sections detail the mechanism of action, formulation protocols, recommended dosing strategies, and a framework for establishing study-specific experimental parameters.

Mechanism of Action

ML401 is a small molecule inhibitor that selectively antagonizes the EBI2/GPR183 receptor with high potency. EBI2 (Epstein-Barr virus-induced G-protein coupled receptor 2), also known as GPR183, is a G protein-coupled receptor (GPCR) that plays a crucial role in mediating immune cell migration. The endogenous ligands for EBI2 are oxysterols, with $7\alpha,25$ -dihydroxycholesterol ($7\alpha,25$ -OHC) being the most potent natural agonist.

The binding of $7\alpha,25$ -OHC to EBI2 initiates a signaling cascade through the $G_{\alpha i}$ subunit of the G protein complex. This signaling pathway is integral to the chemotaxis of various immune cells, including B cells, T cells, and dendritic cells, guiding their movement within lymphoid tissues. By blocking this interaction, **ML401** can modulate immune responses, making it a valuable tool for studying inflammatory and autoimmune diseases.

EBI2/GPR183 Signaling Pathway



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for ML401 Dosage in In Vivo Animal Models]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15608195/docs#application-notes-and-protocols-for-ml401-dosage-in-in-vivo-animal-models\]](https://www.benchchem.com/product/b15608195/docs#application-notes-and-protocols-for-ml401-dosage-in-in-vivo-animal-models)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)